

An In-depth Technical Guide on the Physical Properties of Dichlorodiethylsilane

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Compound of Interest

Compound Name: *Dichlorodiethylsilane*

Cat. No.: *B155513*

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This technical guide provides a comprehensive overview of the boiling point and density of **dichlorodiethylsilane** (C₄H₁₀Cl₂Si). It is intended for researchers, scientists, and professionals in drug development and materials science who utilize organosilicon compounds. This document details the physical constants, experimental protocols for their determination, and the role of this compound as a chemical intermediate.

Physical Properties of Dichlorodiethylsilane

Dichlorodiethylsilane is a colorless liquid with a pungent odor.^{[1][2]} It is a key precursor in the synthesis of various organosilicon compounds, including silicone polymers.^[1] Accurate knowledge of its physical properties, such as boiling point and density, is crucial for handling, process design, and quality control.

The boiling point and density of **dichlorodiethylsilane** have been reported across various sources. The data is summarized below for easy comparison.

Physical Property	Value	Conditions	Reference(s)
Boiling Point	125-131 °C	at 1 atm (760 mm Hg)	[3]
128 °C	at 1 atm (760 mm Hg)	[2]	
129 °C (decomposes)	at 1 atm (760 mm Hg)	[1]	
Density	1.05 g/mL	at 25 °C	[3]
1.0504 g/cm ³	at 20 °C	[1][4]	
1.0538 g/cm ³	at 20 °C	[2]	
1.05 g/cm ³	at 68 °F (20 °C)	[1][4]	

Experimental Protocols for Property Determination

The following sections detail standard laboratory procedures for determining the boiling point and density of a liquid compound like **dichlorodiethylsilane**.

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[5] A precise method for its determination is through simple distillation, which is also a purification technique.[6]

Methodology:

- **Apparatus Assembly:** A simple distillation apparatus is assembled using a round-bottomed flask (distilling flask), a condenser, a receiving flask, a thermometer, and a heat source (e.g., a heating mantle or sand bath).
- **Sample Preparation:** The distilling flask is charged with at least 5 mL of **dichlorodiethylsilane** and a few boiling chips or a magnetic stir bar to ensure smooth boiling.
- **Thermometer Placement:** The thermometer is positioned so that the top of its bulb is level with the bottom of the side-arm leading to the condenser. This ensures the thermometer measures the temperature of the vapor as it passes into the condenser, not the superheated liquid.

- **Heating and Distillation:** The liquid is gently heated. As it boils, the vapor rises, surrounds the thermometer bulb, and flows into the condenser where it cools and liquefies, collecting in the receiving flask.
- **Data Recording:** The temperature is monitored throughout the distillation. The boiling point is recorded as the stable temperature reading on the thermometer while the bulk of the liquid is actively distilling.
- **Pressure Correction:** The atmospheric pressure is recorded at the time of the experiment. Since the boiling point is pressure-dependent, a correction may be necessary to normalize the value to standard pressure (760 mm Hg).

Density is an intrinsic property defined as the mass of a substance per unit volume. For liquids, a pycnometer (a flask with a precise, known volume) is commonly used for accurate density measurements.

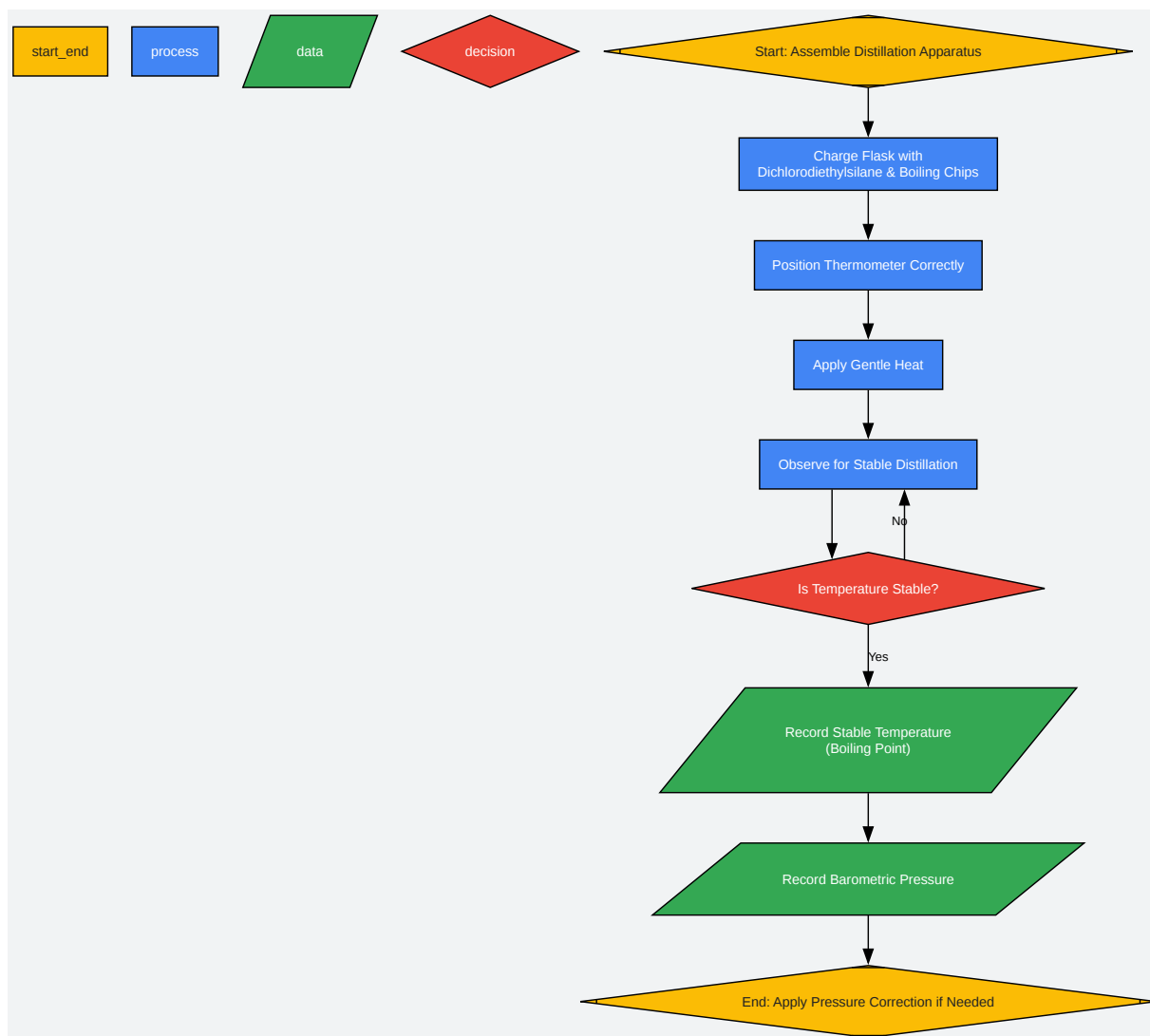
Methodology:

- **Preparation:** A clean, dry pycnometer is weighed accurately on an analytical balance. This mass is recorded as m_1 .
- **Sample Filling:** The pycnometer is carefully filled with **dichlorodiethylsilane**. The ground-glass stopper, which has a fine capillary, is inserted, forcing any excess liquid out and ensuring the volume is precisely that of the pycnometer. The outside of the pycnometer is wiped clean and dry.
- **Weighing with Sample:** The pycnometer filled with the sample is weighed. This mass is recorded as m_2 .
- **Calibration with Water:** The process is repeated using a reference substance of known density, typically deionized water. The pycnometer is emptied, cleaned, dried, filled with water, and weighed again. This mass is recorded as m_3 . The temperature of the water is also recorded.
- **Calculation:**
 - The mass of the **dichlorodiethylsilane** sample is $(m_2 - m_1)$.

- The mass of the water is ($m_3 - m_1$).
- The volume of the pycnometer (V) is calculated using the known density of water (ρ_{water}) at the measured temperature: $V = (m_3 - m_1) / \rho_{\text{water}}$.
- The density of the **dichlorodiethylsilane** (ρ_{sample}) is then calculated: $\rho_{\text{sample}} = (m_2 - m_1) / V$.

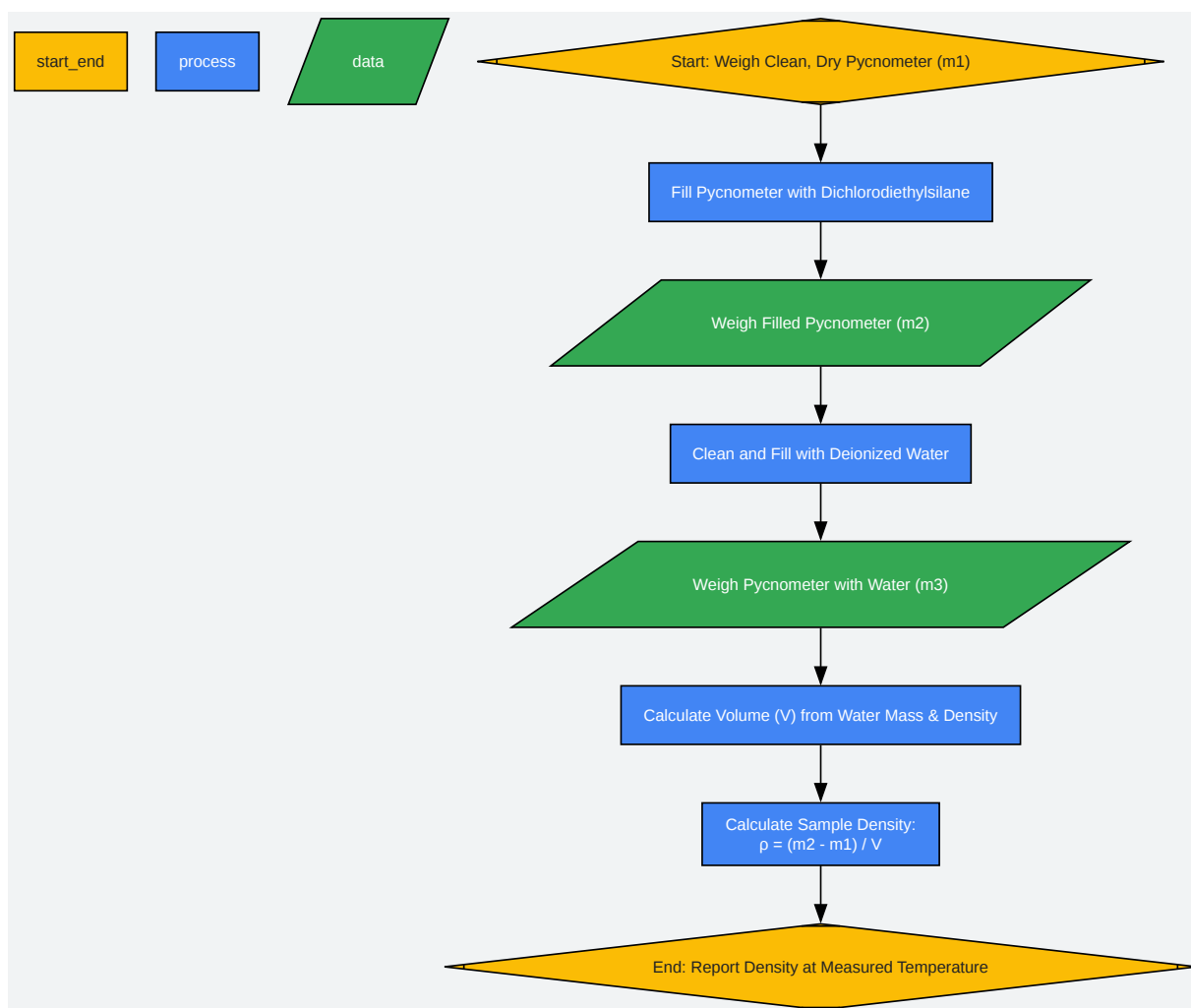
Visualized Workflows and Relationships

Diagrams created using the DOT language provide clear visual representations of experimental processes and chemical relationships.



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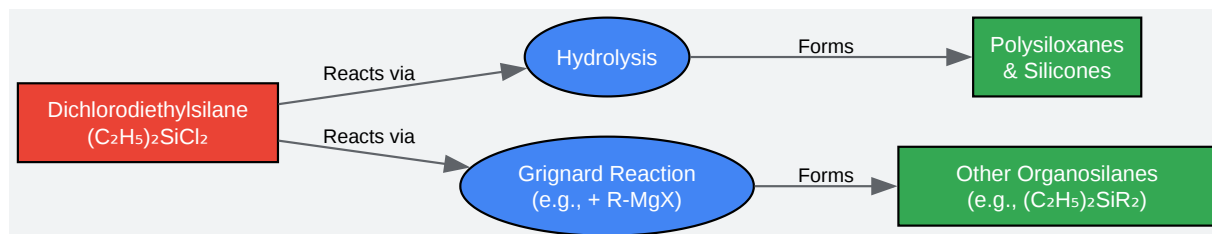
Caption: Workflow for Boiling Point Determination via Distillation.



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Caption: Workflow for Density Determination using a Pycnometer.

Dichlorodiethylsilane is a versatile building block in organosilicon chemistry. Its primary use is as a monomer and intermediate for the synthesis of more complex silicon-containing molecules. The silicon-chlorine bonds are reactive and susceptible to nucleophilic substitution, making it a valuable precursor.^[1]



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Caption: Logical Relationship of **Dichlorodiethylsilane** as a Precursor.

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